

5-Fluoro-2-methoxybenzylamine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Fluoro-2-methoxybenzylamine

Cat. No.: B138398

[Get Quote](#)

An In-depth Technical Guide on 5-Fluoro-2-methoxybenzylamine

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of chemical compounds is paramount. This guide focuses on **5-Fluoro-2-methoxybenzylamine**, providing key identification data.

Core Chemical Data

Precise identification of chemical compounds is fundamental for research and development. The following table summarizes the key identifiers for **5-Fluoro-2-methoxybenzylamine** and its related isomers for comparative analysis.

Compound Name	CAS Number	Molecular Weight
5-Fluoro-2-methoxybenzylamine	239086-21-6	155.18 g/mol
2-Fluoro-5-methoxybenzylamine	93071-83-1	155.16 g/mol [1]
5-Fluoro-2-methoxybenzoic acid	394-04-7	170.14 g/mol [2]
5-Fluoro-2-methoxybenzaldehyde	19415-51-1	154.14 g/mol
5-Fluoro-2-methoxybenzonitrile	189628-38-4	151.14 g/mol [3]

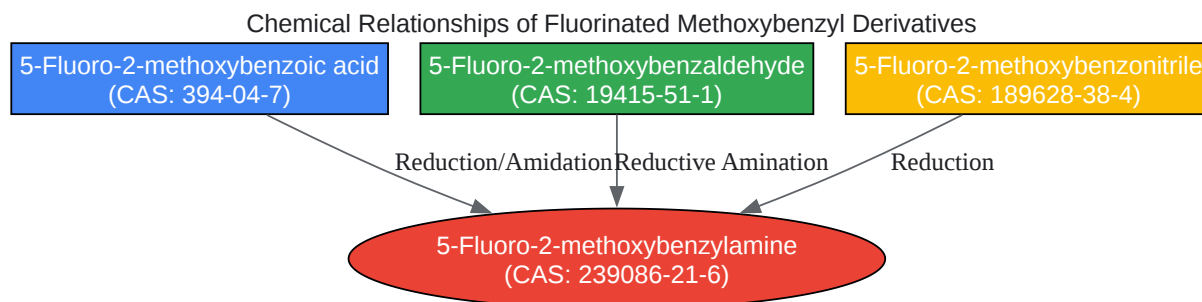
Note: The primary subject of this guide, **5-Fluoro-2-methoxybenzylamine**, is a specific isomer. It is crucial to distinguish it from other structurally similar compounds, as their chemical and biological properties may differ significantly.

Experimental Protocols and Further Research

Detailed experimental protocols, signaling pathway involvement, and extensive in-depth technical data for **5-Fluoro-2-methoxybenzylamine** are not readily available in public scientific literature. This suggests that the compound may be a novel or less-studied molecule. Researchers interested in this specific isomer may need to conduct foundational research to establish its properties and potential applications.

Logical Relationships of Related Compounds

To aid in understanding the chemical landscape around this molecule, the following diagram illustrates the relationship between **5-Fluoro-2-methoxybenzylamine** and its related compounds, which are often precursors or derivatives in synthesis pathways.



[Click to download full resolution via product page](#)

Caption: Synthetic pathways to **5-Fluoro-2-methoxybenzylamine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cenmed.com [cenmed.com]
- 2. 5 Fluoro 2 Methoxy Benzoic Acid Manufacturer | Enanti [enantilabs.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [5-Fluoro-2-methoxybenzylamine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b138398#5-fluoro-2-methoxybenzylamine-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b138398#5-fluoro-2-methoxybenzylamine-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com